

An In-depth Technical Guide to 2-Butyloctanedioic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2-Butyloctanedioic acid

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Introduction: The Expanding Role of Branched-Chain Dicarboxylic Acids

The field of organic chemistry has long recognized the utility of dicarboxylic acids as foundational building blocks in the synthesis of a vast array of commercially important materials, including polymers, plasticizers, lubricants, and adhesives.^[1] Historically, research and industrial production have centered on linear dicarboxylic acids, such as adipic and sebacic acid, which were first isolated from natural sources. However, the demand for materials with tailored properties has spurred growing interest in more complex structures, such as branched-chain dicarboxylic acids. The introduction of alkyl branches along the carbon backbone imparts unique physicochemical properties, including altered crystallinity, solubility, and thermal stability in the resulting polymers and other formulations.

This guide provides a comprehensive technical overview of a specific branched-chain dicarboxylic acid: **2-butyloctanedioic acid**. While the specific historical discovery of this compound is not well-documented in readily available literature, its emergence is a logical progression in the broader exploration of functionalized organic acids. This document will serve as a resource for researchers, scientists, and drug development professionals by detailing its properties, proposing a robust synthetic pathway, and exploring its current and potential applications.

Physicochemical Properties of 2-Butyloctanedioic Acid

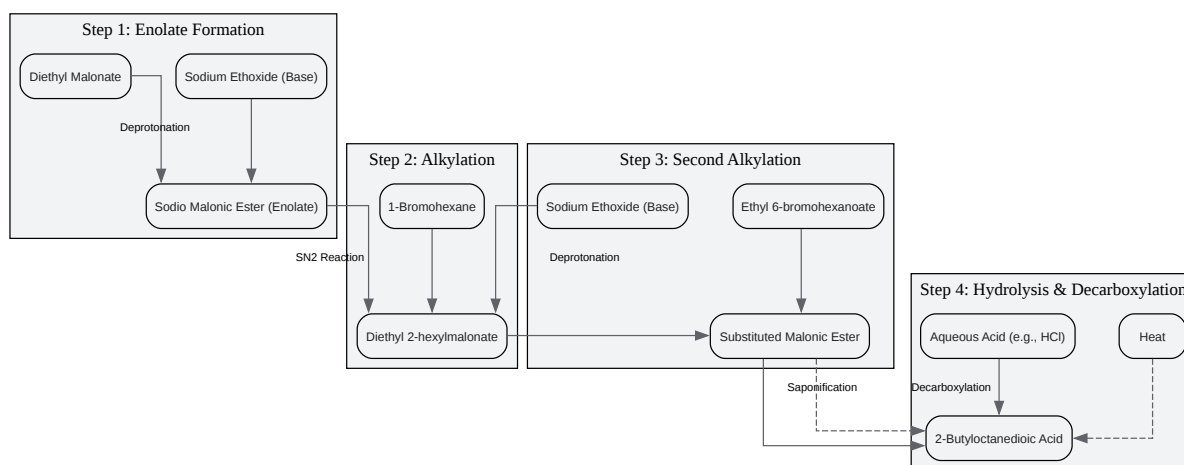
2-Butyloctanedioic acid, also known as 2-butylsebacic acid, is a C₁₂ dicarboxylic acid featuring a butyl group at the alpha-position to one of the carboxyl groups.[2] This structure results in a chiral center at the C2 position. The compound is typically a colorless to pale yellow solid at room temperature and exhibits solubility in organic solvents, with limited solubility in water.[2]

Property	Value	Source
CAS Number	50905-10-7	[2]
Molecular Formula	C ₁₂ H ₂₂ O ₄	[2]
Molecular Weight	230.30 g/mol	[2]
Melting Point	66-67 °C	[3]
Boiling Point	397.1 °C at 760 mmHg	[4]
Density	1.064 g/cm ³	[4]
Appearance	Colorless to pale yellow solid	[2]
Solubility	Soluble in organic solvents, limited solubility in water	[2]

Proposed Synthesis of 2-Butyloctanedioic Acid via Malonic Ester Synthesis

While a specific, originally published synthesis for **2-butyloctanedioic acid** is not readily found, a highly plausible and efficient route can be designed based on the well-established malonic ester synthesis.[1][5][6] This method is a versatile tool for the preparation of substituted carboxylic acids.[7] The proposed workflow involves the alkylation of a malonic ester, followed by hydrolysis and decarboxylation.

Conceptual Workflow



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Caption: Proposed synthetic workflow for **2-butyloctanedioic acid**.

Detailed Experimental Protocol

Materials:

- Diethyl malonate
- Sodium ethoxide
- 1-Bromohexane
- Ethyl 6-bromohexanoate

- Anhydrous ethanol
- Hydrochloric acid (concentrated)
- Sodium hydroxide
- Diethyl ether
- Magnesium sulfate
- Standard laboratory glassware and purification apparatus

Step 1: Synthesis of Diethyl 2-hexylmalonate

- In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, dissolve sodium ethoxide (1.0 eq) in anhydrous ethanol under an inert atmosphere (e.g., nitrogen or argon).
- Slowly add diethyl malonate (1.0 eq) to the stirred solution at room temperature. The formation of the sodiomalonic ester enolate is an exothermic process.
- After the addition is complete, add 1-bromohexane (1.0 eq) dropwise from the dropping funnel.
- Heat the reaction mixture to reflux and monitor the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture, and remove the ethanol under reduced pressure.
- Partition the residue between diethyl ether and water. Separate the organic layer, wash with brine, dry over anhydrous magnesium sulfate, and concentrate to yield crude diethyl 2-hexylmalonate. Purify by vacuum distillation if necessary.

Step 2: Synthesis of the Substituted Malonic Ester

- Prepare a fresh solution of sodium ethoxide (1.0 eq) in anhydrous ethanol in a setup similar to Step 1.

- Add the purified diethyl 2-hexylmalonate (1.0 eq) dropwise to the sodium ethoxide solution.
- Add ethyl 6-bromohexanoate (1.0 eq) to the reaction mixture.
- Heat the mixture to reflux and monitor the reaction for completion.
- Work up the reaction as described in Step 1 to obtain the crude substituted malonic ester.

Step 3: Hydrolysis and Decarboxylation to **2-Butyloctanedioic Acid**

- To the crude substituted malonic ester, add a solution of sodium hydroxide in water and ethanol.
- Heat the mixture to reflux to facilitate the saponification (hydrolysis) of the ester groups.
- After the hydrolysis is complete, cool the reaction mixture and carefully acidify with concentrated hydrochloric acid.
- Heat the acidic solution to reflux to induce decarboxylation. Carbon dioxide will be evolved.
- After the evolution of gas ceases, cool the solution. The product, **2-butyloctanedioic acid**, may precipitate.
- Extract the aqueous solution with diethyl ether.
- Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure.
- Recrystallize the crude product from a suitable solvent (e.g., water or a hexane/ethyl acetate mixture) to obtain pure **2-butyloctanedioic acid**.

Causality Behind Experimental Choices

- Choice of Base: Sodium ethoxide is a sufficiently strong base to deprotonate diethyl malonate ($pK_a \approx 13$) and is compatible with the ethyl ester groups, preventing transesterification.

- **Reaction Conditions:** The use of an inert atmosphere prevents side reactions with atmospheric moisture and carbon dioxide. Refluxing provides the necessary activation energy for the SN2 alkylation reactions.
- **Purification:** Vacuum distillation of the intermediate esters is recommended to remove any unreacted starting materials or byproducts, ensuring a purer final product. Recrystallization is an effective final purification step for the solid dicarboxylic acid.

Characterization and Analytical Techniques

The structure and purity of the synthesized **2-butyloctanedioic acid** should be confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ^1H NMR should show characteristic signals for the protons of the butyl and hexyl chains, as well as a methine proton at the C2 position. The carboxylic acid protons will appear as a broad singlet at a downfield chemical shift (typically 10-13 ppm).
 - ^{13}C NMR will show distinct signals for the two carboxylic acid carbons (in the range of 170-185 ppm), the chiral C2 carbon, and the carbons of the alkyl chains.
- **Infrared (IR) Spectroscopy:** A broad O-H stretch from approximately 2500 to 3300 cm^{-1} and a strong C=O stretch around 1700 cm^{-1} are characteristic of a carboxylic acid dimer.
- **Mass Spectrometry (MS):** The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.
- **Melting Point Analysis:** A sharp melting point range close to the literature value indicates high purity.

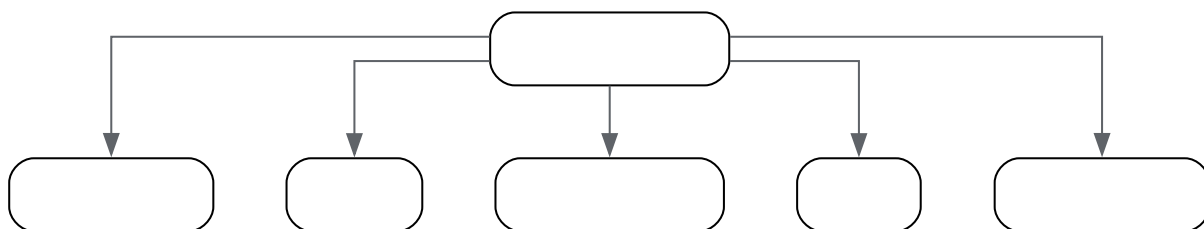
Applications in Industry and Research

The unique structure of **2-butyloctanedioic acid** makes it a valuable intermediate in several industrial and research applications:

- **Polymers and Resins:** As a dicarboxylic acid, it can be used as a monomer in the synthesis of polyesters and polyamides. The butyl branch can disrupt polymer chain packing, leading

to materials with increased flexibility and lower crystallinity.[4]

- Plasticizers: Esterification of **2-butyloctanedioic acid** with alcohols can produce esters that act as plasticizers for polymers like PVC.[7] Plasticizers enhance the flexibility and durability of the final plastic products.[8][9][10]
- Coatings and Adhesives: Its derivatives can be incorporated into coatings and adhesives to improve adhesion and resistance to environmental factors.[4]
- Lubricants: Esters of **2-butyloctanedioic acid** can be used in the formulation of high-performance lubricants, where they can reduce friction and wear in mechanical systems.[4]
- Specialty Chemicals: It serves as a building block for the synthesis of more complex molecules in the pharmaceutical and cosmetic industries, where it can contribute to the desired texture and stability of formulations.[4]



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Caption: Key application areas of **2-butyloctanedioic acid**.

Safety and Handling

Like many dicarboxylic acids, **2-butyloctanedioic acid** should be handled with appropriate care in a laboratory or industrial setting. It is advisable to consult the Safety Data Sheet (SDS) before use. General safety precautions include:

- Personal Protective Equipment (PPE): Wear safety goggles, gloves, and a lab coat.
- Ventilation: Use in a well-ventilated area or a fume hood to avoid inhalation of dust.

- Handling: Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Storage: Store in a cool, dry place away from incompatible materials.

Conclusion

2-Butyloctanedioic acid represents a valuable and versatile chemical intermediate with significant potential in materials science and specialty chemical synthesis. While its specific history is not as well-chronicled as that of some simpler dicarboxylic acids, its synthesis can be reliably achieved through established methodologies like the malonic ester synthesis. The presence of the butyl branch on the octanedioic acid backbone provides a means to fine-tune the properties of polymers and other materials, making it an attractive target for further research and development. This guide has provided a comprehensive overview of its properties, a detailed proposed synthesis, and a summary of its applications, offering a solid foundation for scientists and researchers working with this interesting molecule.

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